

Stability of 4-Aminoisoxazole hydrochloride in aqueous solutions

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Compound of Interest

Compound Name: 4-Aminoisoxazole hydrochloride

Cat. No.: B111110

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Technical Support Center: 4-Aminoisoxazole Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of **4-Aminoisoxazole hydrochloride** in aqueous solutions. The information is presented in a question-and-answer format to directly address potential issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the predicted pKa of 4-Aminoisoxazole and how does this affect its stability in aqueous solutions?

A1: The predicted pKa of 4-Aminoisoxazole is approximately 1.88.^[1] This indicates that the amino group is protonated at pH values below 1.88. In its hydrochloride salt form, the compound is already protonated. The stability of **4-Aminoisoxazole hydrochloride** in aqueous solution is expected to be pH-dependent. At neutral and alkaline pH, the free base form will be more prevalent, which may have different stability characteristics compared to the protonated form.

Q2: How does pH influence the degradation of the isoxazole ring in related compounds?

A2: Studies on N-substituted 4-aminoisoxazole derivatives have shown that the isoxazole ring can be susceptible to both acidic and basic hydrolysis. For instance, in some derivatives, maximum stability is observed in the neutral pH region, with specific acid and base catalysis promoting degradation at lower and higher pH values, respectively.[2]

Q3: What are the likely degradation pathways for 4-Aminoisoxazole in aqueous solutions?

A3: While specific degradation pathways for **4-Aminoisoxazole hydrochloride** have not been detailed in the available literature, hydrolysis of the isoxazole ring is a potential route. This could lead to the formation of smaller, more soluble fragments. The degradation pathway is likely influenced by pH and temperature.

Q4: What are the recommended storage conditions for aqueous solutions of **4-Aminoisoxazole hydrochloride**?

A4: To ensure maximum stability, it is recommended to store aqueous solutions of **4-Aminoisoxazole hydrochloride** in a cool, dark place.[1] For short-term storage, refrigeration at 2-8°C is advisable. For long-term storage, freezing the solution at -20°C or below is recommended.[1] It is also crucial to control the pH of the solution, ideally maintaining it in the neutral range where related compounds have shown maximum stability.[2]

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Unexpectedly low assay results for 4-Aminoisoxazole hydrochloride in solution.	Degradation of the compound due to improper pH, high temperature, or exposure to light.	1. Verify the pH of your aqueous solution. Adjust to a neutral pH if necessary. 2. Ensure solutions are prepared fresh and stored at the recommended temperature (2-8°C for short-term, ≤ -20°C for long-term). 3. Protect solutions from light by using amber vials or covering containers with aluminum foil.
Appearance of unknown peaks in HPLC analysis over time.	Formation of degradation products.	1. Attempt to identify the degradation products using techniques like LC-MS. 2. Re-evaluate the storage conditions and formulation of your solution to minimize degradation. 3. If using a buffered solution, ensure the buffer components are not catalyzing the degradation.
Precipitation of the compound from the aqueous solution.	Poor solubility at the prepared concentration or pH. The solubility of 4-Aminoisoxazole hydrochloride in water has not been extensively documented.	1. Determine the solubility of 4-Aminoisoxazole hydrochloride in your specific aqueous system before preparing stock solutions. 2. Consider using a co-solvent if higher concentrations are required, but verify its compatibility and impact on stability. 3. Adjusting the pH might improve solubility, but the effect on stability must be considered.

Data Presentation

Table 1: Physicochemical Properties of 4-Aminoisoxazole

Property	Value	Source
Molecular Formula	C ₃ H ₄ N ₂ O	[3]
Molecular Weight	84.08 g/mol	[1]
Predicted pKa	1.88 ± 0.10	[1]
Appearance	Yellow to brown Liquid	[1]

Note: The properties listed are for the free base, 4-Aminoisoxazole. The hydrochloride salt will have a different molecular weight and may exhibit different physical properties.

Experimental Protocols

Protocol 1: General Procedure for Stability Testing of **4-Aminoisoxazole Hydrochloride** in Aqueous Solution using HPLC

This protocol outlines a general method for assessing the stability of **4-Aminoisoxazole hydrochloride** in an aqueous solution.

1. Materials:

- **4-Aminoisoxazole hydrochloride**
- HPLC-grade water
- pH buffers (e.g., phosphate, citrate)
- HPLC system with a UV detector
- C18 reverse-phase HPLC column

2. Preparation of Solutions:

- Prepare a stock solution of **4-Aminoisoxazole hydrochloride** in HPLC-grade water at a known concentration.
- Prepare buffered aqueous solutions at various pH levels (e.g., pH 3, 5, 7, 9).

- Dilute the stock solution with each buffered solution to the desired final concentration for the stability study.

3. Stability Study Conditions:

- Store aliquots of each prepared solution under different conditions:
- Temperature: 25°C (room temperature), 40°C (accelerated), 4°C (refrigerated).
- Light: Protected from light (amber vials) and exposed to light.
- Withdraw samples at predetermined time points (e.g., 0, 24, 48, 72 hours, 1 week, 1 month).

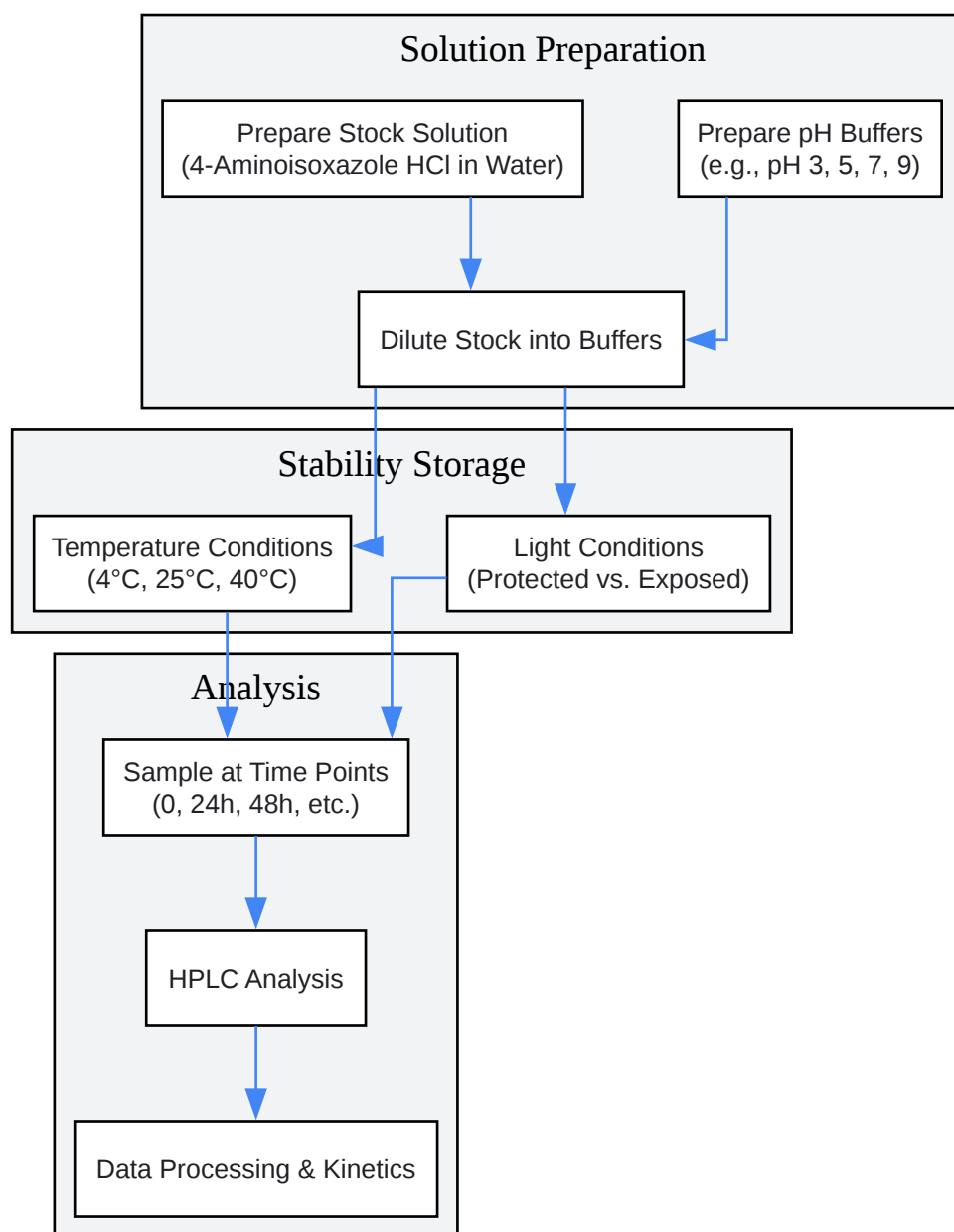
4. HPLC Analysis:

- Analyze the samples using a validated HPLC method. A typical starting point could be:
- Column: C18, 5 μ m, 4.6 x 250 mm
- Mobile Phase: A gradient of water (with 0.1% formic acid or other suitable modifier) and acetonitrile.
- Flow Rate: 1.0 mL/min
- Detection Wavelength: To be determined by UV-Vis scan of **4-Aminoisoxazole hydrochloride**.
- Quantify the peak area of **4-Aminoisoxazole hydrochloride** at each time point.

5. Data Analysis:

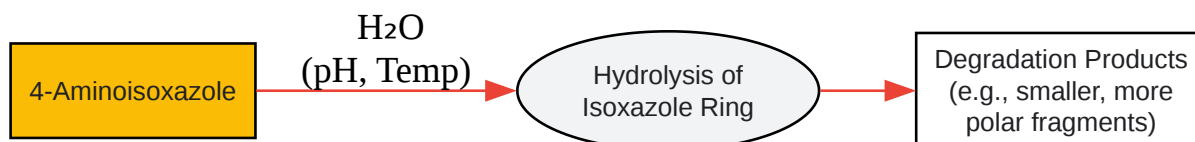
- Calculate the percentage of **4-Aminoisoxazole hydrochloride** remaining at each time point relative to the initial concentration (time 0).
- Plot the percentage remaining versus time to determine the degradation kinetics.

Visualizations



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Caption: Workflow for Stability Testing of **4-Aminoisoxazole Hydrochloride**.



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Caption: Hypothetical Degradation Pathway for 4-Aminoisoxazole in Aqueous Solution.

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